

Application Notes and Protocols for High-Throughput Screening of Rostratin C

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Compound of Interest

Compound Name: rostratin C
Cat. No.: B1250761

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Introduction

Rostratin C is a natural product derived from the marine fungus *Exserohilum rostratum*. It is classified as a cytotoxic disulfide, demonstrating potent activity against human colon carcinoma.^[1] These application notes provide a comprehensive guide for utilizing **Rostratin C** in high-throughput screening (HTS) campaigns aimed at discovering novel anticancer agents. The protocols outlined below are designed for standardized and reproducible screening to identify and characterize compounds that modulate cellular cytotoxicity and apoptosis.

Biological Activity of Rostratin C

Rostratin C has been shown to exhibit in vitro cytotoxicity against the HCT-116 human colon carcinoma cell line. This inherent cytotoxic property makes it a valuable tool for validating cytotoxicity assays and for comparative studies in anticancer drug discovery.

Data Presentation

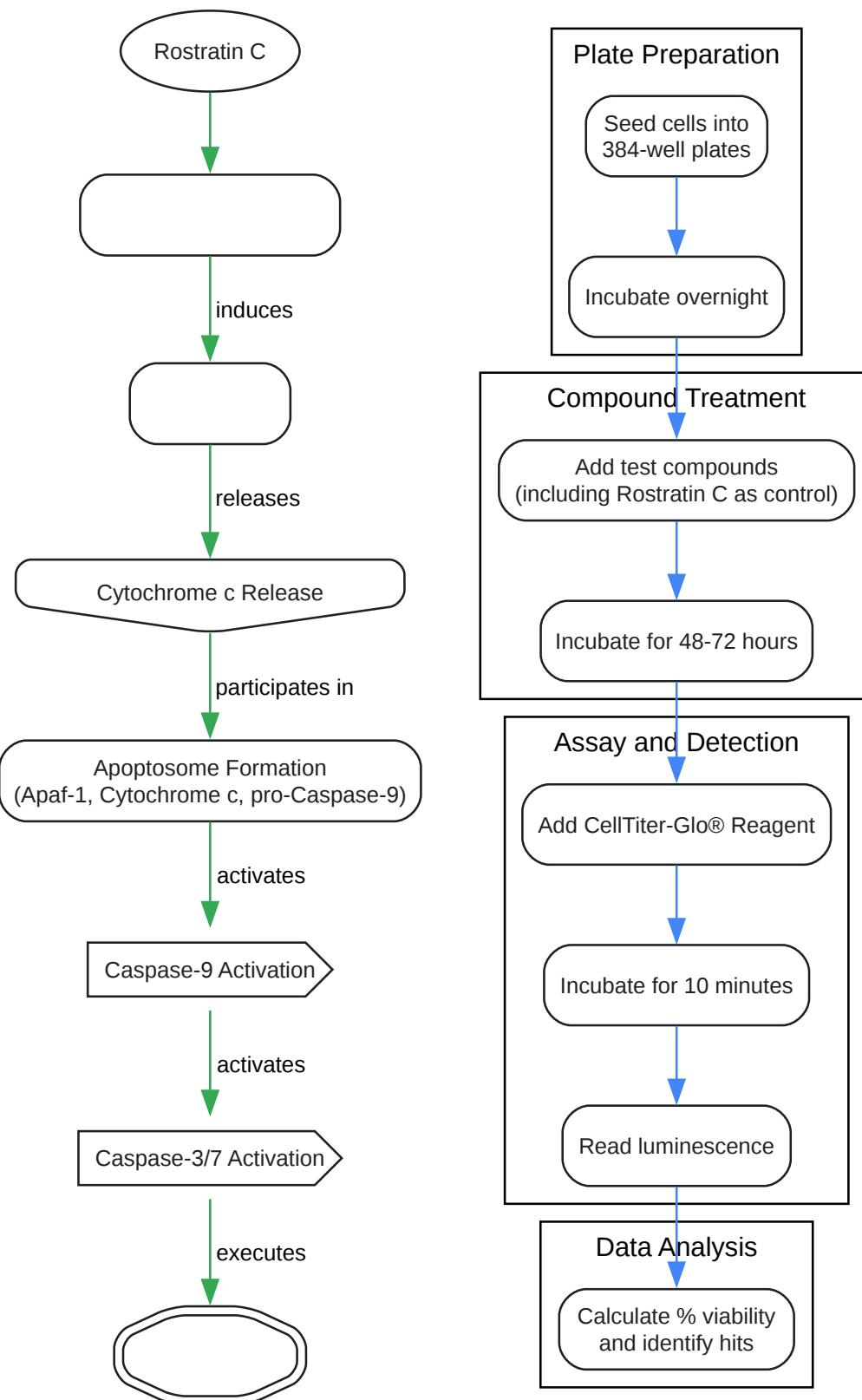
Table 1: In Vitro Cytotoxicity of **Rostratin C**

Compound	Cell Line	Assay Type	IC50 (µg/mL)
Rostratin C	HCT-116	Cytotoxicity	0.76 ^[1]

Proposed Mechanism of Action

As a disulfide-containing natural product with cytotoxic properties, **Rostratin C** is hypothesized to induce apoptosis through the intrinsic pathway. This pathway is often initiated by cellular stress, such as the generation of reactive oxygen species (ROS), leading to mitochondrial dysfunction and the activation of a caspase cascade.

Signaling Pathway Diagram

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References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for High-Throughput Screening of Rostratin C]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1250761#rostratin-c-for-high-throughput-screening\]](https://www.benchchem.com/product/b1250761#rostratin-c-for-high-throughput-screening)

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